

# Safety and Handling of 2-(1-Methylcyclobutyl)acetaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 2-(1-Methylcyclobutyl)acetaldehyde

Cat. No.: B12339048

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Disclaimer: Specific safety and toxicological data for **2-(1-Methylcyclobutyl)acetaldehyde** (CAS No. 1849285-72-8) is not readily available in the public domain. This guide is therefore based on the safety information for the structurally related and well-studied compound, acetaldehyde (CAS No. 75-07-0), and general principles for handling aliphatic aldehydes. Researchers, scientists, and drug development professionals should handle **2-(1-Methylcyclobutyl)acetaldehyde** with extreme caution and perform a thorough risk assessment before use. The information provided herein should be considered as a preliminary guideline.

## Introduction

**2-(1-Methylcyclobutyl)acetaldehyde** is an aliphatic aldehyde with the molecular formula  $C_7H_{12}O$ .<sup>[1][2]</sup> While specific applications and biological activities are not extensively documented in publicly available literature, its structural motif suggests potential use as a building block in organic synthesis and drug discovery. Due to the inherent reactivity of the aldehyde functional group, this compound is expected to share toxicological and handling hazards with other aldehydes, such as acetaldehyde. This document aims to provide a comprehensive overview of the potential hazards, safe handling procedures, and emergency protocols based on available data for analogous compounds.

## Physical and Chemical Properties

Quantitative data for **2-(1-Methylcyclobutyl)acetaldehyde** is limited. The following table summarizes the known properties of the target compound and the related compound, acetaldehyde, for comparison.

Property	2-(1-Methylcyclobutyl)acetaldehyde	Acetaldehyde
CAS Number	1849285-72-8[1][2]	75-07-0[3]
Molecular Formula	C7H12O[1][2]	C2H4O[3]
Molecular Weight	112.17 g/mol [1]	44.05 g/mol [4]
Appearance	Not available	Colorless liquid or gas[3]
Odor	Not available	Pungent, fruity[4]
Boiling Point	Not available	20.2 °C (68.4 °F; 293.3 K)[3]
Melting Point	Not available	-123.5 °C (-190.3 °F; 149.7 K)
Solubility	Not available	Miscible with water and ethanol[4]

## Hazard Identification and Classification

Based on the hazards associated with acetaldehyde, **2-(1-Methylcyclobutyl)acetaldehyde** should be treated as a hazardous substance. The following table summarizes the potential GHS hazard classifications.

Hazard Class	Hazard Statement
Flammable Liquids	H224: Extremely flammable liquid and vapor[5][6]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[5][6]
Carcinogenicity	H350: May cause cancer[5][7]
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation[5][6]
Germ cell mutagenicity	H341: Suspected of causing genetic defects[7]

#### Potential Health Effects:

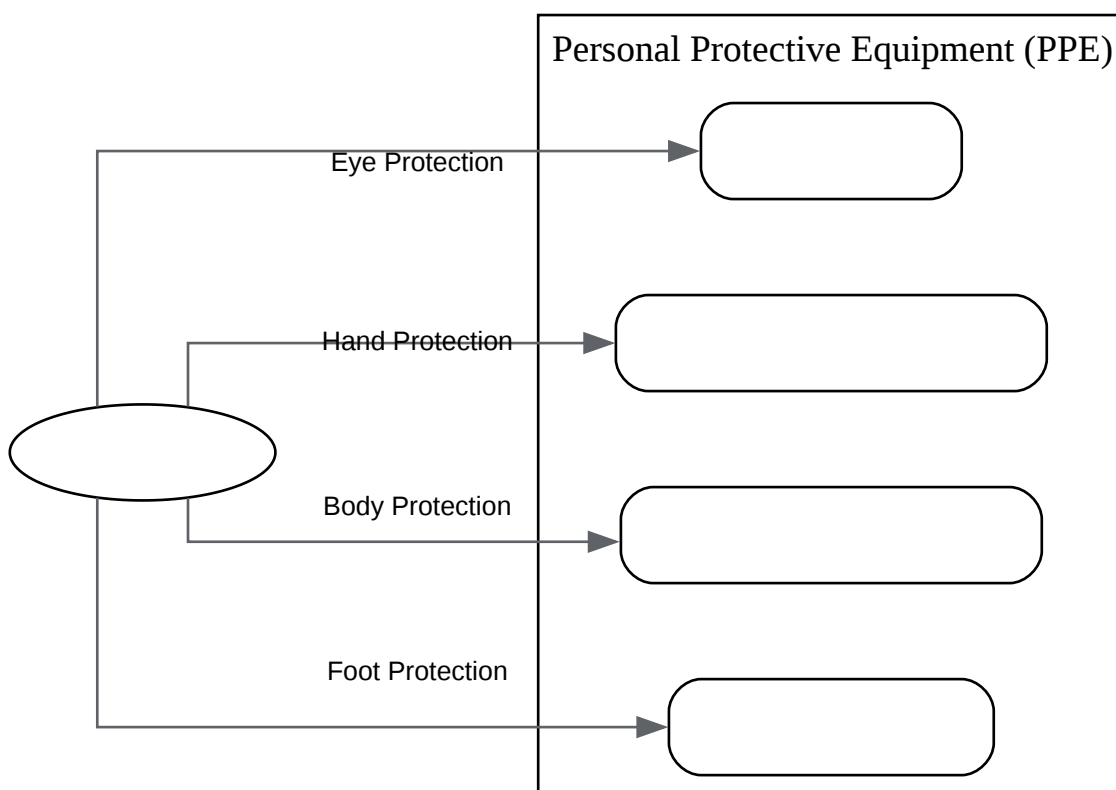
- Inhalation: May cause respiratory tract irritation.[5][6]
- Skin Contact: May cause skin irritation.
- Eye Contact: Causes serious eye irritation.[5][6]
- Ingestion: May be harmful if swallowed.
- Chronic Exposure: Suspected of causing cancer and genetic defects.[5][7]

## Experimental Protocols and Handling Procedures

Extreme caution should be exercised when handling **2-(1-Methylcyclobutyl)acetaldehyde**. The following protocols are based on best practices for handling volatile and hazardous aldehydes.

## Personal Protective Equipment (PPE)

A diagram illustrating the required personal protective equipment is provided below.



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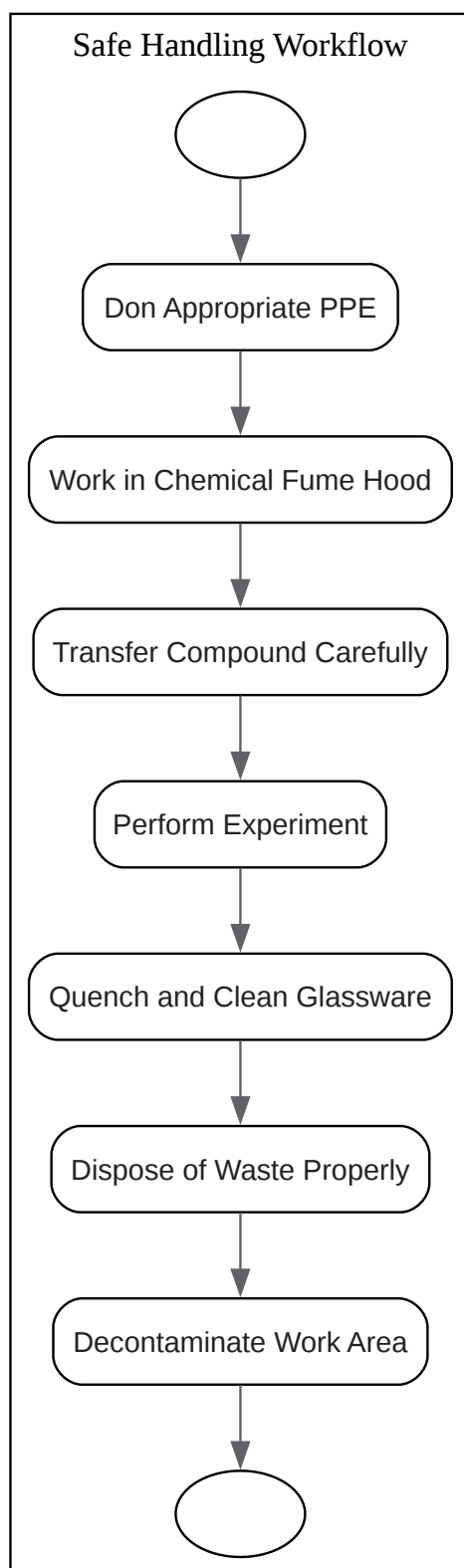
Caption: Required Personal Protective Equipment for Handling Aldehydes.

## Engineering Controls

- All work with **2-(1-Methylcyclobutyl)acetaldehyde** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[8]
- An emergency eyewash station and safety shower must be readily accessible.[9]

## General Handling Workflow

The following diagram outlines a safe workflow for handling this compound.



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Caption: General workflow for safely handling hazardous aldehydes.

## Storage

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[9\]](#)
- Keep containers tightly closed to prevent leakage and evaporation.[\[9\]](#)
- Store away from incompatible materials such as oxidizing agents, reducing agents, and bases.
- Recommended storage temperature is 2-8 °C.[\[2\]](#)[\[9\]](#)

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[10]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[10]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[10]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[6]</a>

## Spill and Leak Procedures

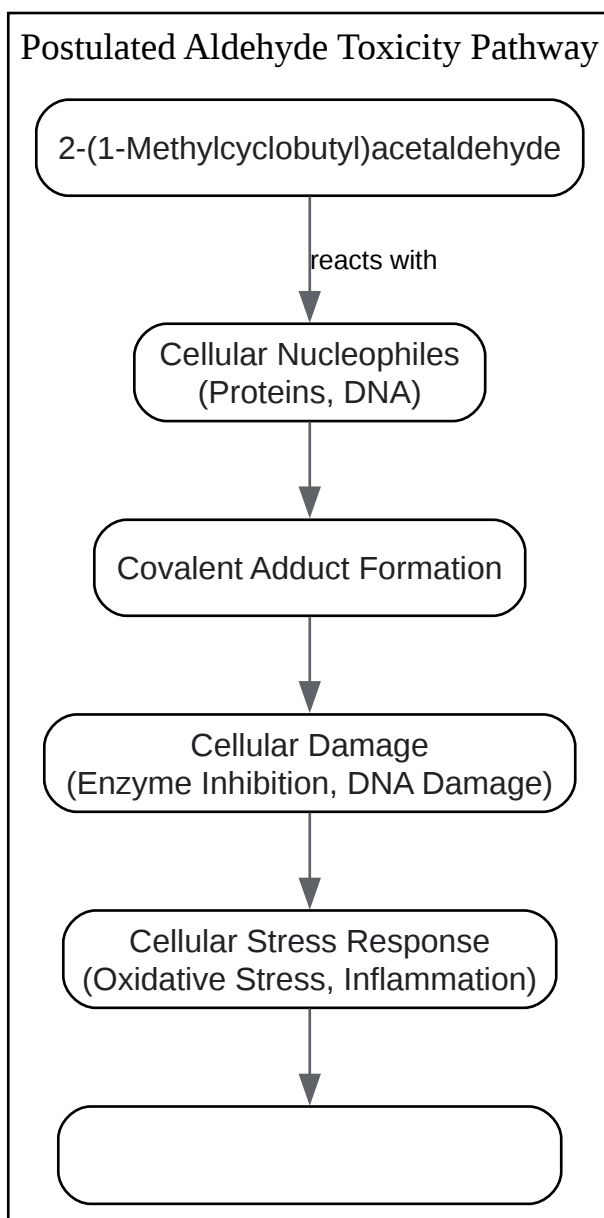
- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

- Large Spills: Evacuate the area and prevent entry. Remove all sources of ignition. Ventilate the area. Use a non-sparking tool to collect the material and place it in a container for disposal.<sup>[10]</sup>

## Toxicology and Biological Effects

While no specific toxicological data exists for **2-(1-Methylcyclobutyl)acetaldehyde**, acetaldehyde is a known toxin. It is a primary metabolite of ethanol and is responsible for many of the adverse effects of alcohol consumption.<sup>[11]</sup> Acetaldehyde is genotoxic and carcinogenic in animal studies.<sup>[12]</sup> It is reasonable to assume that **2-(1-Methylcyclobutyl)acetaldehyde** may exhibit similar toxic properties.

The general mechanism of aldehyde toxicity involves their electrophilic nature, allowing them to react with nucleophilic groups in biomolecules such as proteins and DNA, leading to cellular damage.



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Caption: Postulated pathway for aldehyde-induced cellular toxicity.

## Disposal Considerations

All waste containing **2-(1-Methylcyclobutyl)acetaldehyde** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.<sup>[10]</sup>



## Conclusion

**2-(1-Methylcyclobutyl)acetaldehyde** is a compound with limited available safety data. Based on its chemical structure, it should be handled with the same precautions as other volatile and toxic aldehydes. All laboratory personnel must be thoroughly trained in the handling of hazardous chemicals and be familiar with the emergency procedures outlined in this guide. A comprehensive, substance-specific risk assessment is mandatory before commencing any experimental work.

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